

Acetamide-¹³C₂: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Acetamide-13C₂

Cat. No.: B1145959

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Acetamide-¹³C₂, a stable isotope-labeled analog of acetamide. This document details its chemical structure, properties, synthesis, and key applications in research and development, with a focus on its utility in mass spectrometry and nuclear magnetic resonance spectroscopy.

Introduction to Acetamide-¹³C₂

Acetamide-¹³C₂ is a form of acetamide in which the two carbon atoms have been replaced with the stable isotope carbon-13 (¹³C). This isotopic labeling makes it a valuable tool in a variety of scientific applications, particularly as an internal standard for quantitative mass spectrometry and as a tracer in metabolic research.[1][2] Its chemical behavior is nearly identical to that of unlabeled acetamide, allowing it to be used as a reliable surrogate in biological and chemical systems.[3]

Chemical Structure and Properties

The chemical structure of Acetamide-¹³C₂ is identical to that of acetamide, with the exception of the isotopic composition of its carbon atoms.

```
graph TD
    subgraph Acetamide_13C2_Structure
        direction LR
        C1["13CH3"] --- C2["13C"]
        C2 --- O["O"]
        C2 --- N["NH2"]
    end
```

C1 [label="¹³CH₃", fontcolor="#202124"]; C2 [label="¹³C", fontcolor="#202124"]; O [label="O", fontcolor="#EA4335"]; N [label="NH₂", fontcolor="#4285F4"];

C1 -- C2; C2 -- O [style=double]; C2 -- N; }

Caption: Workflow for using Acetamide-¹³C₂ as an internal standard.

Applications in Research and Development

Metabolic Labeling and Flux Analysis

Acetamide-¹³C₂ can be used in metabolic labeling studies to trace the incorporation of the ¹³C label into various metabolites. [4][5] This allows researchers to elucidate metabolic pathways and quantify metabolic fluxes. In such experiments, cells or organisms are cultured in a medium containing Acetamide-¹³C₂ as a carbon source. [6] The distribution of the ¹³C label in downstream

metabolites is then analyzed by mass spectrometry or NMR, providing insights into cellular metabolism. [4][5]

Quantitative Proteomics

In quantitative proteomics, stable isotope labeling by amino acids in cell culture (SILAC) is a widely used technique. While not a direct application of Acetamide- $^{13}\text{C}_2$, the principles of using stable isotopes for quantification are the same. Acetamide- $^{13}\text{C}_2$ can be used to generate labeled amino acids in situ in certain microorganisms, which can then be used in SILAC-like workflows.

Safety and Handling

Acetamide is suspected of causing cancer. [7][8][9][10] Therefore, Acetamide- $^{13}\text{C}_2$ should be handled with appropriate safety precautions in a well-ventilated laboratory, and personal protective equipment (gloves, lab coat, and safety glasses) should be worn. [7][8][9][10] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. [7][8][9][10]

Conclusion

Acetamide- $^{13}\text{C}_2$ is a versatile and valuable tool for researchers in various scientific disciplines. Its primary applications as an internal standard in mass spectrometry and as a tracer in metabolic studies enable accurate quantification and detailed investigation of biological and chemical systems. The experimental protocols provided in this guide offer a starting point for the synthesis and utilization of this important isotopically labeled compound.

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